

An In-depth Technical Guide to Piperazine Erastin for Research Professionals

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Compound of Interest

Compound Name: Piperazine Erastin

Cat. No.: B610113

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **Piperazine Erastin**, a potent and specific inducer of ferroptosis. It includes detailed experimental protocols and visual representations of the key signaling pathways involved, intended to facilitate its application in preclinical research and drug discovery.

Core Physical and Chemical Properties

Piperazine Erastin is a more soluble and metabolically stable analog of Erastin, designed for in vivo applications.^{[1][2]} Its key properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₃₅ H ₄₁ ClN ₆ O ₄	[3] [4] [5]
Molecular Weight	645.19 g/mol	
CAS Number	1538593-71-3	
Appearance	A solid, white to off-white in color.	
Purity	≥98%	
UV max (λ _{max})	227 nm	
SMILES	<chem>O=C1C2=C(N=C(CN3CCN(C3)C(COC4=CC=C(C=C4)Cl)=O)N1C5=CC(CN6CCNCC6)=CC=C5OC(C)C)C=CC=C2</chem>	
InChI Key	XGKULGPEBBYKCA-UHFFFAOYSA-N	

Solubility and Stability

Proper handling and storage of **Piperazine Erastin** are critical for maintaining its activity and ensuring reproducible experimental outcomes.

Solubility Data

Solvent	Solubility	Notes	Reference(s)
DMSO	10 mg/mL (15.5 mM), 33.33 mg/mL (51.66 mM), 100 mg/mL (154.99 mM)	Use of fresh, anhydrous DMSO is recommended as it is hygroscopic.	
Ethanol	100 mg/mL		
Water	Insoluble		
PBS (pH 7.2)	Insoluble		
DMF	Insoluble		

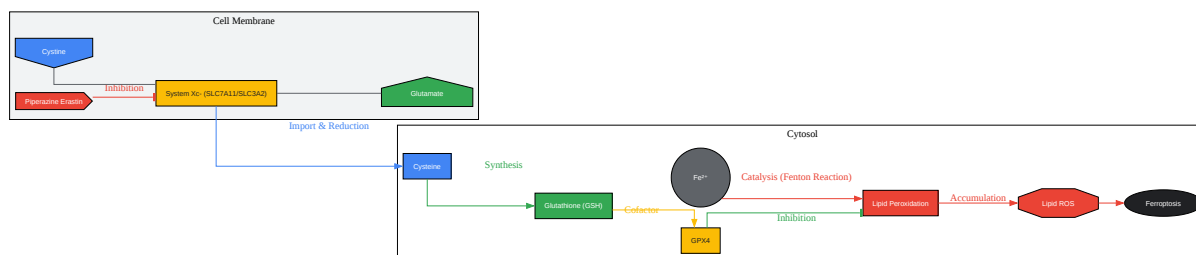
Storage and Stability

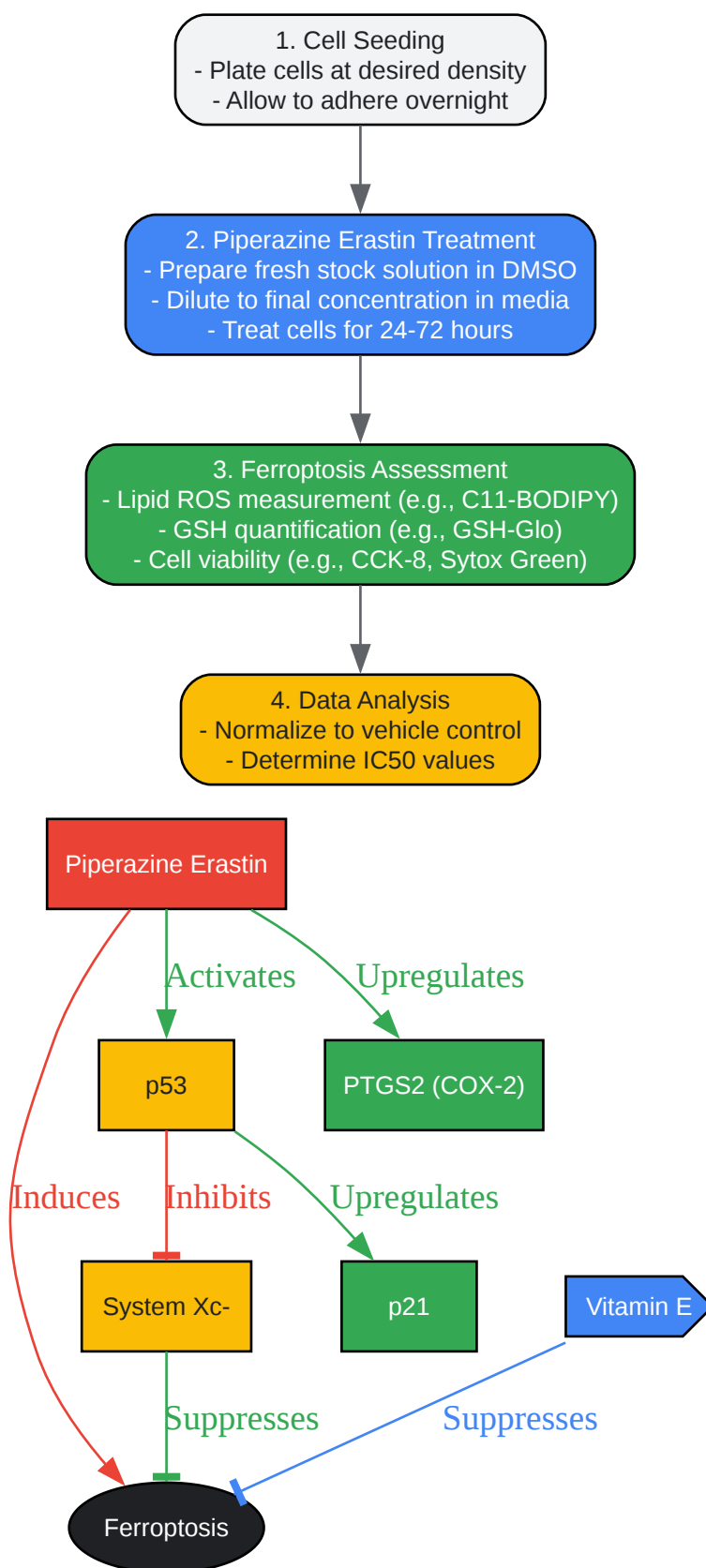
Form	Storage Temperature	Stability	Reference(s)
Powder	-20°C	At least 3 years	
4°C	At least 2 years		
Solvent	-80°C	At least 1 year	
-20°C	At least 1 month		

Note: For optimal results, it is recommended to prepare stock solutions fresh and aliquot them to avoid repeated freeze-thaw cycles. For in vivo experiments, the working solution should be prepared fresh on the day of use.

Mechanism of Action: Induction of Ferroptosis

Piperazine Erastin induces a non-apoptotic, iron-dependent form of cell death known as ferroptosis. The primary mechanism involves the inhibition of the system Xc⁻ cystine/glutamate antiporter.



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